

GSK2850163 solubility and preparation for experiments

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Compound of Interest

Compound Name: GSK2850163

Cat. No.: B560521

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Application Notes and Protocols: GSK2850163

Audience: Researchers, scientists, and drug development professionals.

Introduction

GSK2850163 is a potent and selective inhibitor of inositol-requiring enzyme-1 alpha (IRE1 α), a key mediator of the Unfolded Protein Response (UPR). It targets both the kinase and endoribonuclease (RNase) activities of IRE1 α .^{[1][2][3]} By inhibiting IRE1 α , **GSK2850163** can modulate cellular responses to endoplasmic reticulum (ER) stress, making it a valuable tool for research in oncology, immunology, and metabolic diseases. These notes provide detailed protocols for the solubilization and preparation of **GSK2850163** for both in vitro and in vivo experiments.

Physicochemical Properties

GSK2850163 is supplied as an oil and has the following properties:

Property	Value
Molecular Formula	C ₂₄ H ₂₉ Cl ₂ N ₃ O
Molecular Weight	446.41 g/mol [1]
CAS Number	2121989-91-9 [1]
Appearance	Colorless to yellow oil [1]
Purity	>98% [3] [4]

Solubility Data

Proper solubilization is critical for experimental success. The solubility of **GSK2850163** varies depending on the solvent and intended application.

Application	Solvent / Vehicle	Solubility	Molar Concentration	Notes
In Vitro	DMSO	67.5 mg/mL[1]	151.21 mM[1]	Ultrasonic treatment is needed. Use newly opened, anhydrous DMSO.[1]
Ethanol	50 mg/mL[1]	112.00 mM[1]	Ultrasonic treatment is needed.[1]	
In Vivo	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.25 mg/mL[1]	5.04 mM[1]	Results in a clear solution.
10% DMSO, 90% Corn Oil	≥ 2.25 mg/mL[1]	5.04 mM[1]	Use with caution for dosing periods longer than two weeks. [1]	

Experimental Protocols

Protocol 1: Preparation of Stock Solutions for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution in DMSO, a common starting point for in vitro assays.

Materials:

- **GSK2850163** oil
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)

- Sterile microcentrifuge tubes or vials
- Calibrated pipettes
- Ultrasonic water bath

Procedure:

- Equilibrate: Allow the **GSK2850163** vial to reach room temperature before opening.
- Weighing: Due to its oil form, it is often supplied pre-weighed or in a solution. If working with a pre-weighed oil, proceed to the next step. If you need to aliquot, do so carefully by mass.
- Solvent Addition: Add the calculated volume of DMSO to the vial to achieve the desired concentration. For example, to make a 10 mM stock solution from 1 mg of **GSK2850163** (MW: 446.41), add 224 μ L of DMSO.
- Dissolution: Vortex the solution briefly. To ensure complete dissolution, place the vial in an ultrasonic water bath for several minutes until the solution is clear and homogenous.[\[1\]](#)
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store at -20°C for short-term (1 month) or -80°C for long-term (6 months) storage.[\[1\]](#)

Protocol 2: Preparation of Formulation for In Vivo Administration (Aqueous-Based)

This protocol provides a method for preparing a clear, injectable solution suitable for many in vivo models.

Vehicle Composition:

- 10% DMSO
- 40% PEG300
- 5% Tween-80
- 45% Saline

Procedure (Example for 1 mL final volume):

- Prepare Stock: First, prepare a concentrated stock of **GSK2850163** in DMSO (e.g., 22.5 mg/mL).
- Initial Mixture: In a sterile tube, add 400 μ L of PEG300.
- Add Drug: Add 100 μ L of the 22.5 mg/mL **GSK2850163** DMSO stock to the PEG300. Mix thoroughly by vortexing until the solution is uniform.^[1]
- Add Surfactant: Add 50 μ L of Tween-80 and mix again until the solution is homogenous.^[1]
- Final Dilution: Add 450 μ L of saline to the mixture in a stepwise manner, mixing as you add, to reach the final volume of 1 mL. The final concentration will be 2.25 mg/mL.^[1]
- Final Check: Ensure the final solution is clear and free of precipitation before administration.

Protocol 3: Preparation of Formulation for In Vivo Administration (Oil-Based)

This protocol is an alternative for studies requiring a lipid-based vehicle.

Vehicle Composition:

- 10% DMSO
- 90% Corn Oil

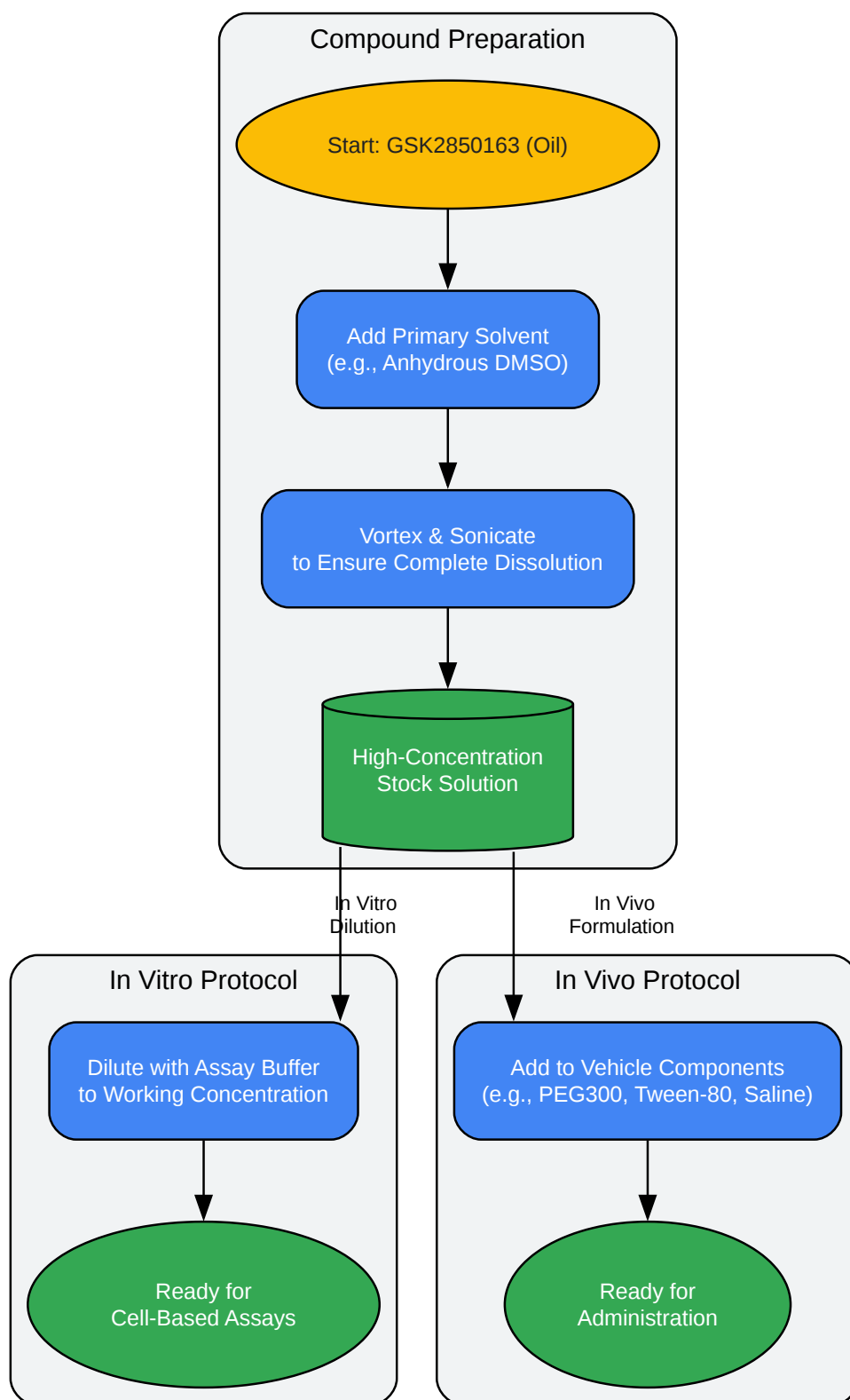
Procedure (Example for 1 mL final volume):

- Prepare Stock: As in the previous protocol, begin with a concentrated stock of **GSK2850163** in DMSO (e.g., 22.5 mg/mL).
- Initial Mixture: In a sterile tube, add 900 μ L of corn oil.
- Add Drug: Slowly add 100 μ L of the 22.5 mg/mL **GSK2850163** DMSO stock to the corn oil while vortexing.^[1]

- Homogenization: Continue to mix until the solution is a uniform, clear suspension. This may require gentle warming or brief sonication.
- Final Check: The final concentration will be 2.25 mg/mL. Ensure the solution is homogenous before administration.[\[1\]](#)

Diagrams and Workflows

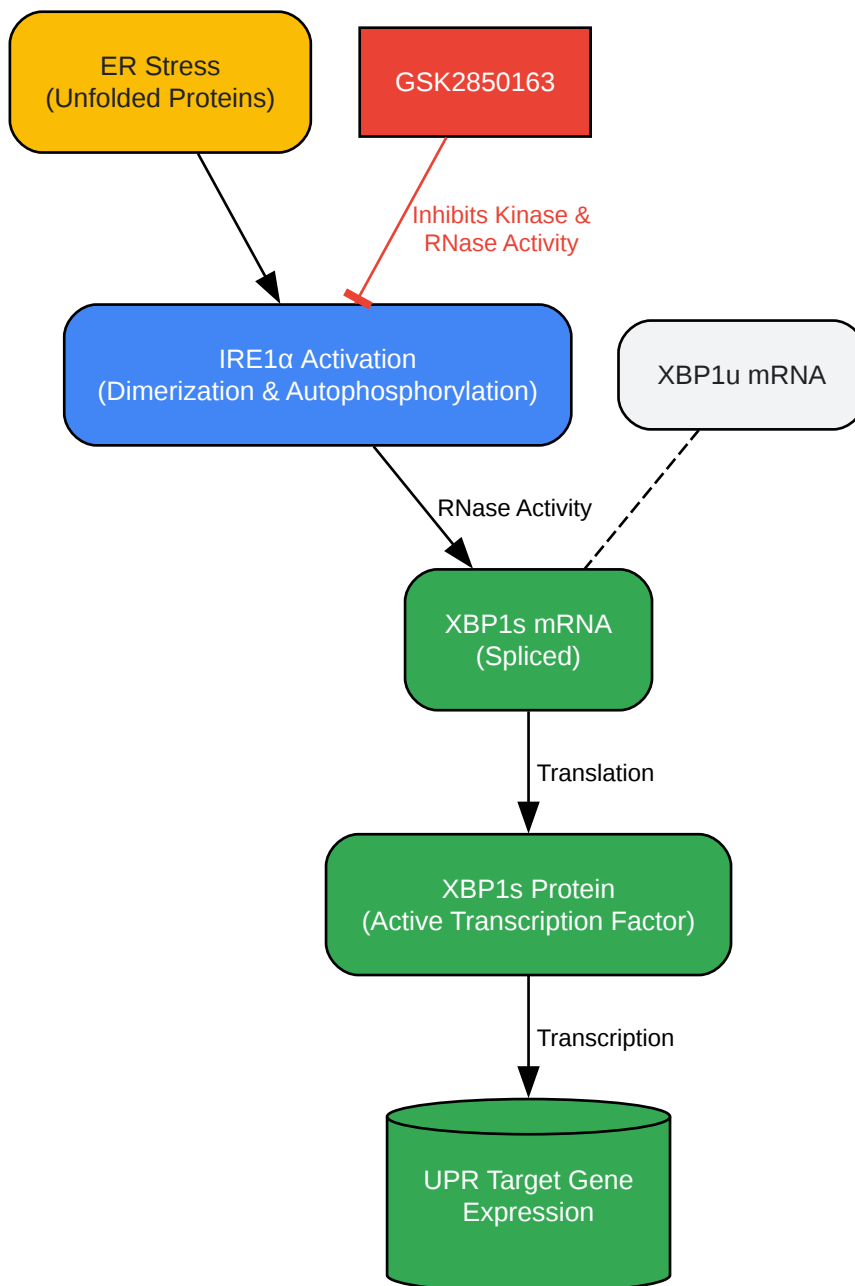
Experimental Workflow for GSK2850163 Preparation



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Caption: Workflow for preparing **GSK2850163** from stock to final working solutions.

Mechanism of Action: IRE1 α Pathway Inhibition



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Caption: **GSK2850163** inhibits IRE1 α , blocking the splicing of XBP1 mRNA.

Storage and Stability

- Pure Compound: Store at -20°C for up to 3 years.^[1]

- In-Solvent: Store stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month to maintain stability.^[1] Avoid multiple freeze-thaw cycles by preparing single-use aliquots. Always ensure vials are tightly sealed to prevent solvent evaporation and moisture absorption, especially when using hygroscopic solvents like DMSO.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. GSK2850163 | IRE1α inhibitor | Probechem Biochemicals [probechem.com]
- 3. GSK2850163 - tcsc0039356 - Taiclone [taiclone.com]
- 4. Sapphire Bioscience [sapphirebioscience.com]
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